Application Notes & Protocols: High Thermal Expansion Coefficient Glasses Using Barium Metaphosphate

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Compound of Interest	
Compound Name:	*Barium metaphosphate*
CAS No.:	*13762-83-9*
Cat. No.:	*B080609*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Barium metaphosphate ($Ba(PO_3)_2$) is a key component in the formulation of specialty glasses characterized by a high coefficient of thermal expansion (CTE). This property is crucial for applications requiring hermetic seals between glass and other materials with high expansion rates, such as aluminum and stainless steel.[1] The combination of **barium metaphosphate** with other oxides, such as sodium oxide, allows for the creation of low-melting-point glasses with tunable thermal expansion properties.[2][3] The addition of various oxides can further modify the glass network, influencing properties like glass transition temperature (Tg), dilatometric softening temperature (Td), chemical durability, and optical characteristics.[4][5][6] These glasses are particularly valuable in the electronics, aerospace, and medical industries for applications like sealing electronic components, sensor housing, and creating vacuum-tight seals.[7][8]

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Applications

The primary application for **barium metaphosphate**-based glasses with high thermal expansion is in creating strong, hermetic seals with metals and ceramics.[7] Key application areas include:

- Glass-to-Metal Seals: These glasses are designed to match the CTE of metals like aluminum, preventing stress and cracking during thermal cycling.[2][3] This is critical in the manufacturing of electronic components such as reed switches, vacuum tubes, and electric discharge tubes.[8]
- Semiconductor Packaging: In semiconductor manufacturing, these glasses can be used as carrier substrates for chips, where matching the thermal expansion of the semiconductor material is essential.[9]
- High-Temperature Sensors: The predictable thermal expansion of these glasses allows them to be used as feedthroughs for sensors operating in high-temperature environments, such as in automotive and chemical processing applications.[8]
- Optical Materials: While the primary focus is on thermal properties, the addition of rare-earth ions like Sm^{3+} can impart specific luminescent properties, making these glasses suitable for applications in lighting and photonics.[5][10]
- Battery Technology: Specialized sealing glasses are used in metal-ion and thermal batteries, providing resistance to alkali ion corrosion and stability during thermal cycling.[8]

Quantitative Data Summary

The thermal properties of **barium metaphosphate** glasses are highly dependent on their composition. The following table summarizes the reported thermal properties for various glass systems.

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Glass System (mol%)	Additive (mol%)	Tg (°C)	Td (°C)	CTE (α) (10^{-6} K^{-1})	Reference
(100-x)$Ba(PO_3)_2$–xWO_3	0	461	-	-	[4]
(100-x)$Ba(PO_3)_2$–xWO_3	60	623	-	-	[4]
(100-y)[(50-x)Na_2O–xBaO–50P_2O_5]–ySm_2O_3 (Series A, y=0.3)	20 (BaO)	310	-	-	[5]
(100-y)[(50-x)Na_2O–xBaO–50P_2O_5]–ySm_2O_3 (Series A, y=0.3)	40 (BaO)	374	-	14.7	[5]
(100-y)[(50-x)Na_2O–xBaO–50P_2O_5]–ySm_2O_3 (Series B, y=1)	20 (BaO)	337	-	-	[5]
(100-y)[(50-x)Na_2O–xBaO–50P_2O_5]–	40 (BaO)	390	-	14.7	[5]

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ySm_2O_3 (Series B, y=1)					
$50P_2O_5$-(50-x)BaO-xDy_2O_3	0	~500	~508	~12.5	[11]
$50P_2O_5$-(50-x)BaO-xDy_2O_3	4	~525	~530	~11.5	[11]

Experimental Protocols

Protocol for Synthesis of **Barium Metaphosphate** Glass by Melt-Quenching

This protocol describes a standard melt-quenching technique for preparing **barium metaphosphate**-based glasses.

Materials:

- Barium Carbonate ($BaCO_3$)
- Ammonium Dihydrogen Phosphate ($NH_4H_2PO_4$) or Metaphosphoric Acid (HPO_3)
- Other desired metal oxides or carbonates (e.g., Na_2CO_3, WO_3, Sm_2O_3)
- Porcelain or Alumina Crucible
- Electric furnace capable of reaching at least 1200°C
- Metal (e.g., aluminum, steel) mold
- Annealing furnace

Procedure:

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- Batch Calculation: Calculate the required weight of each raw material based on the desired molar composition of the final glass.
- Mixing: Thoroughly mix the powdered raw materials in a mortar to ensure homogeneity.[12]
- Calcination (Optional but Recommended): Place the mixed batch in a crucible and heat it slowly in the furnace to decompose the carbonates and phosphates. A typical calcination step involves heating overnight up to 450°C.[10] This helps to minimize volatilization during melting.
- Melting: Transfer the crucible to a high-temperature furnace and melt the batch. Melting temperatures typically range from 900°C to 1200°C, depending on the composition.[10][11] The melting duration is usually around 20 minutes to 2 hours to ensure a homogeneous, bubble-free melt.[10][11]
- Quenching: Quickly pour the molten glass into a preheated metal mold to form the desired shape (e.g., a slab or rod).[12] This rapid cooling is essential to prevent crystallization and form an amorphous glass structure.
- Annealing: Immediately transfer the solidified glass to an annealing furnace set to a temperature slightly above the glass transition temperature (Tg). Hold at this temperature for a period (e.g., 1-2 hours) to relieve internal stresses, then cool slowly to room temperature.[13][14] Proper annealing is crucial for obtaining accurate thermal expansion measurements.[13]

Protocol for Measurement of Coefficient of Thermal Expansion (CTE)

This protocol outlines the procedure for measuring the CTE of a prepared glass sample using a push-rod dilatometer or a thermomechanical analyzer (TMA).

Equipment:

- Push-rod dilatometer or Thermomechanical Analyzer (TMA)[15][16]
- Sample cutting and polishing equipment

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- Micrometer
- Furnace with programmable temperature control
- Inert gas supply (e.g., nitrogen or helium) (optional)

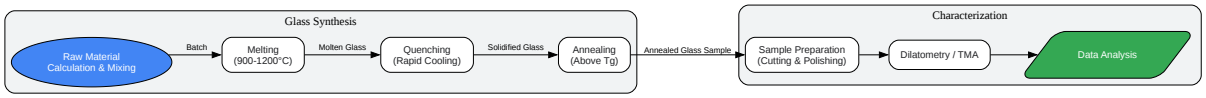
Procedure:

- Sample Preparation: Cut a sample of the annealed glass to the required dimensions for the dilatometer/TMA, typically a rectangular bar with a length of 2 to 100 mm.[13][16] Ensure the ends of the sample are flat and parallel.[16] Measure the initial length of the sample (L_0) at room temperature with a micrometer.[17]
- Instrument Calibration: Calibrate the dilatometer/TMA according to the manufacturer's instructions, often using a standard reference material with a known CTE.[17]
- Sample Placement: Place the sample in the sample holder of the instrument. Position the push rod against the sample with a minimal, constant force (typically not exceeding 1 N) to ensure good contact without deforming the sample.[13]
- Thermal Cycle:
  - Heat the sample at a constant, controlled rate, typically between 2 and 10 K/min.[13][16]
  - Record the change in length (ΔL) of the sample as a function of temperature (T).
  - Continue heating through the desired temperature range, which usually extends up to the glass transition temperature (Tg).
  - It is common to perform two thermal cycles; the first to normalize the sample and the second to collect the measurement data.[17]
- Data Analysis:
  - The mean coefficient of linear thermal expansion (α) over a temperature range (T_1 to T_2) is calculated using the formula: $\alpha = (\Delta L / L_0) / (T_2 - T_1)$[18]

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- The output from the instrument will typically be a plot of strain ($\Delta L/L_0$) versus temperature. The CTE is the slope of this curve.
- The glass transition temperature (Tg) and the dilatometric softening temperature (Td) can also be determined from the dilatometric curve, where a significant change in the slope is observed.

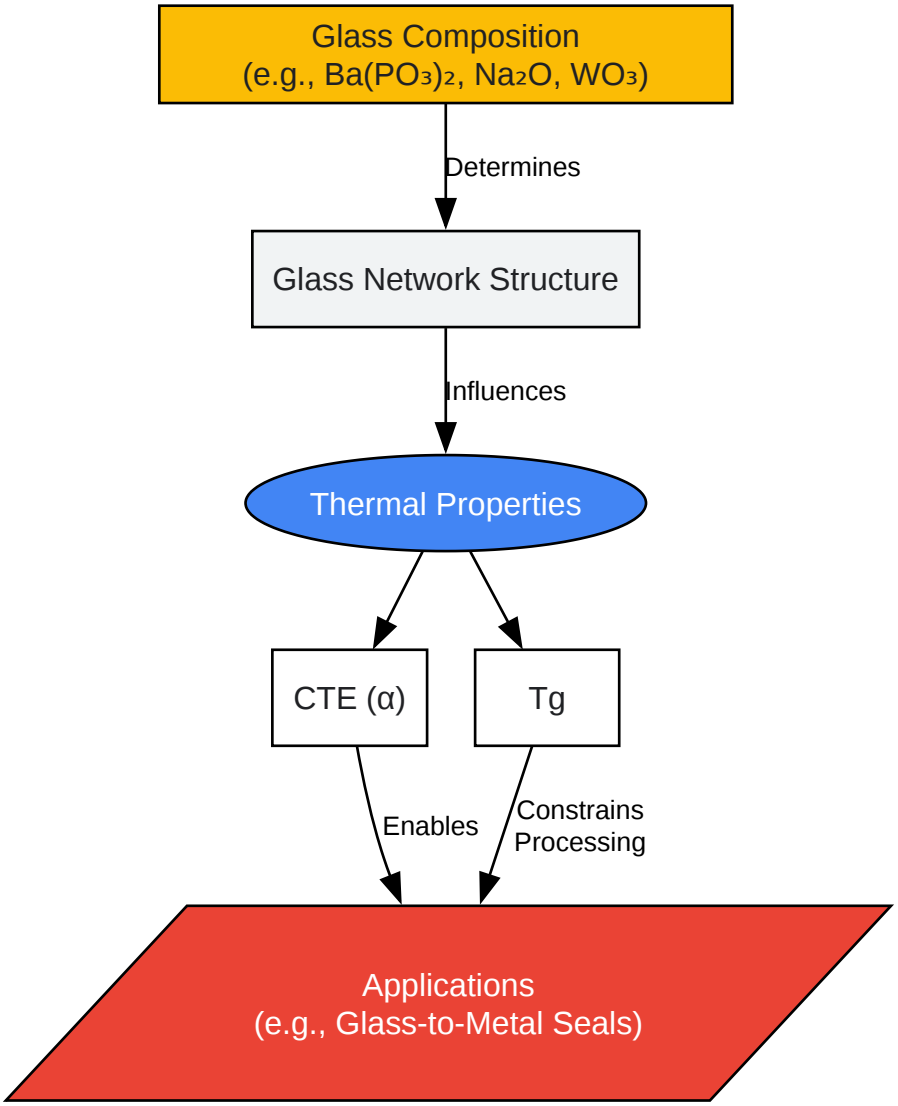
Visualizations



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Caption: Experimental workflow for the synthesis and thermal characterization of **barium metaphosphate** glasses.

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Caption: Relationship between glass composition, network structure, and thermal properties for specific applications.

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